Technical Guide: Melting Point and Phase Transition Temperatures of Benzamide Derivatives

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Compound of Interest

Compound Name:	*N-(3-Aminophenyl)-4-(hexyloxy)benzamide*
CAS No.:	*1020722-37-5*
Cat. No.:	*B1384938*

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Executive Summary

This guide provides a technical analysis of the thermal behavior of benzamide derivatives, a scaffold ubiquitous in medicinal chemistry (e.g., Metoclopramide, Entinostat). It moves beyond basic melting point (MP) determination to explore phase transitions, polymorphism, and the thermodynamic principles governing crystal lattice stability. The objective is to equip drug development professionals with the protocols and mechanistic understanding required to predict and control solid-state forms during pre-formulation.

Structural Determinants of Thermal Behavior[1]

The melting point of a benzamide derivative is not merely a physical constant; it is a summation of the intermolecular forces holding the crystal lattice together. Understanding these forces allows for the rational modification of lead compounds to achieve desired solid-state properties.

The Amide Synthon and Hydrogen Bonding

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The core benzamide functionality (

) acts as a "supramolecular tape." The amide group contains both a hydrogen bond donor (

) and an acceptor (

). In the solid state, primary benzamides typically form centrosymmetric dimers or catemers (chains) linked by

hydrogen bonds.

- Lattice Energy: The strength of these H-bonds (approx. 20–30 kJ/mol) significantly elevates the melting point compared to esters or ketones of similar molecular weight.
- Substituent Effects:
  - Ortho-substitution: Often lowers MP due to steric disruption of the planar amide tape or the formation of intramolecular H-bonds (e.g., o-hydroxybenzamides) which compete with intermolecular lattice-stabilizing bonds.
  - Para-substitution: Enhances symmetry. Following Carnelley's Rule, high molecular symmetry reduces the entropy of fusion (

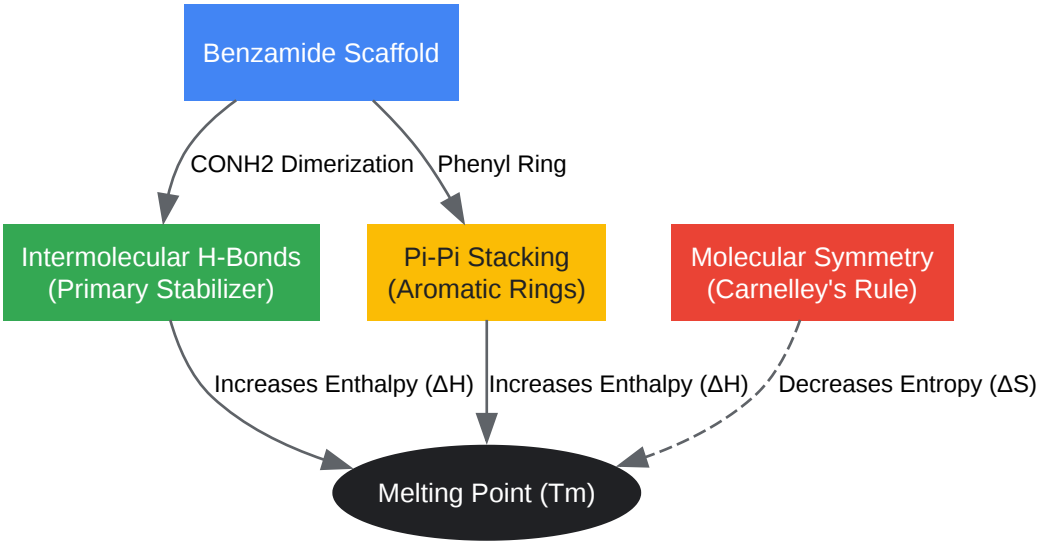
    ), leading to a higher melting point (

).

Visualization of Lattice Forces

The following diagram illustrates the hierarchy of forces determining the thermal stability of benzamide crystals.

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Figure 1: Hierarchical contribution of intermolecular forces to the melting point of benzamide derivatives.

Phase Transitions and Polymorphism[2][3][4][5][6][7][8]

Benzamide derivatives are notorious for polymorphism—the ability to exist in multiple crystal structures with different MPs. This is a critical quality attribute (CQA) in pharma, as different polymorphs exhibit different solubilities and bioavailabilities.

The Case of Benzamide (The "Disappearing Polymorph")

Benzamide itself presents a classic case study.

- Form I (Stable): MP ~125–128°C. This is the commercially available form.
- Form III (Metastable): Historically elusive.[1] Recent research confirmed that Form III is thermodynamically unstable and difficult to nucleate without specific impurities (like nicotinamide) acting as templates.

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- Implication: If a drug substance spontaneously converts from a metastable form (high solubility) to a stable form (low solubility) during shelf storage, the dosage form may fail dissolution tests.

Enantiotropy vs. Monotropy

Distinguishing between these two behaviors is vital for processing:

- Monotropy: One polymorph is stable at all temperatures below the MP. Any transition is irreversible.
- Enantiotropy: The stability order changes at a specific transition temperature (

). Transitions can be reversible (e.g., heating converts Form A to Form B; cooling reverts it).

Analytical Methodologies: DSC Protocol

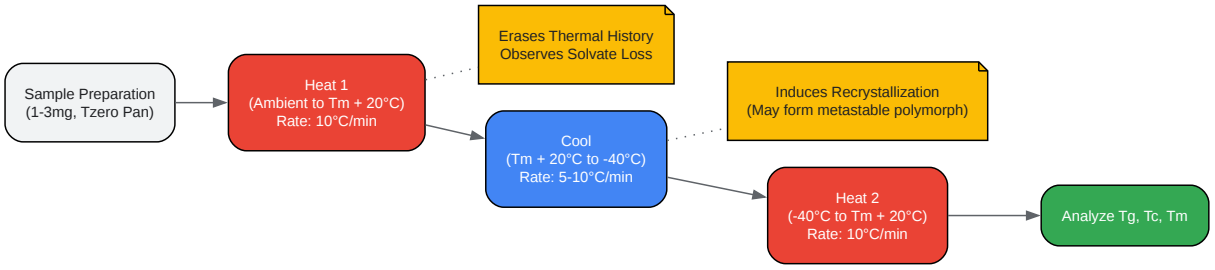
Differential Scanning Calorimetry (DSC) is the gold standard for characterizing these transitions. A standard "Heat-Only" ramp is often insufficient for benzamides due to their propensity for supercooling and recrystallization.

Advanced Protocol: Heat-Cool-Heat Cycle

This protocol allows the analyst to erase thermal history and observe reversible polymorphs.

Equipment: DSC with refrigerated cooling system (RCS). Sample Prep: 1–3 mg of dried powder in Tzero Aluminum pans (crimped, not hermetic, to allow gas escape if solvates degrade).

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Figure 2: "Heat-Cool-Heat" DSC workflow for identifying enantiotropic transitions and glass transitions (Tg).

Interpreting the Thermogram

- Sharp Endotherm: Pure crystalline melt.
- Broad Endotherm: Presence of impurities, solvent loss, or low crystallinity.
- Exotherm followed by Endotherm: "Cold crystallization." The amorphous or metastable form crystallizes upon heating (exotherm) and then melts (endotherm).

Quantitative Data: Benzamide Derivatives

The following table summarizes the thermal data for key benzamide derivatives, highlighting the impact of hydration and salt formation.

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Compound	Structure / Form	Melting Point (°C)	Phase Transition Notes
Benzamide	Unsubstituted	125 – 128	Polymorphic (Forms I, II, III). Form I is stable. [1][2]
Metoclopramide Base	4-amino-5-chloro-2-methoxy...[3]	146 – 148	Anhydrous form.
Metoclopramide HCl	Monohydrate	182 – 184	Pseudo-polymorphism: Loss of water (dehydration endotherm) occurs ~80–100°C before melting.
Eticlopride	HCl Salt	148 – 150	Dopamine D2 antagonist.
4-Aminobenzamide	Para-amino sub.	182 – 184	Significantly higher than benzamide due to H-bond donor capacity of -NH2.
2-Aminobenzamide	Ortho-amino sub.	109 – 111	Lower MP due to intramolecular H-bonding disrupting the lattice.

Data Source: Aggregated from NIST Chemistry WebBook and drug development technical sheets.

Implications for Drug Development[4]

Solubility-Stability Trade-off

There is an inverse relationship between melting point and aqueous solubility (General Solubility Equation).

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- High MP Benzamides: High lattice energy

  Low Solubility

  Potential Bioavailability issues.

- Strategy: If a benzamide lead has a MP > 200°C and poor solubility, consider disrupting the crystal lattice by:

  - Salt Formation: Counter-ions can lower lattice energy or increase hydration.
  - Amorphous Solid Dispersions (ASD): Preventing crystallization entirely to maintain the high-energy disordered state.

Regulatory (FDA/EMA)

Control of phase transition temperatures is mandatory. If a manufacturing process (e.g., wet granulation drying) exceeds a transition temperature (

) for a hydrate or polymorph, the API may convert to an unintended form, altering the dissolution profile and triggering a regulatory recall.

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